

Pyrasulfotole: A Comparative Efficacy Analysis of Standalone and Co-formulated Applications

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Compound of Interest

Compound Name: *Pyrasulfotole*

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This guide provides an objective comparison of the herbicidal efficacy of **pyrasulfotole** when applied as a standalone active ingredient versus its performance in co-formulation with other herbicides. The analysis is supported by a synthesis of data from multiple field studies, with a focus on quantitative performance metrics and detailed experimental methodologies.

Pyrasulfotole is a selective, post-emergence herbicide belonging to the pyrazole family. It functions by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, a key component in the carotenoid biosynthesis pathway in susceptible plants.[1][2][3] This inhibition leads to the bleaching of new growth, followed by necrosis and eventual plant death.[4]

Pyrasulfotole provides an alternative mode of action against weeds that have developed resistance to other common herbicides, such as those targeting acetolactate synthase (ALS) inhibitors.[5]

Data Presentation: Efficacy Comparison

The following tables summarize the weed control efficacy of **pyrasulfotole** in various application scenarios. Data is presented as the percentage of weed control observed in field trials.

Table 1: Efficacy of **Pyrasulfotole** Co-formulation (**Pyrasulfotole** + Bromoxynil) and Tank Mixes in Grain Sorghum

Weed Species	Pyrasulfotole + Bromoxynil (233 g ai/ha)	Pyrasulfotole + Bromoxynil (287 g ai/ha)	Pyrasulfotole + Bromoxynil (233 g ai/ha) + 2,4-D	Pyrasulfotole + Bromoxynil (233 g ai/ha) + Dicamba	Bromoxynil Alone (279 g ai/ha) + Atrazine
Palmer Amaranth (Amaranthus palmeri)	100%	100%	100%	100%	96%
Sicklepod (Senna obtusifolia) (Year 1)	40%	54%	≥78%	≥78%	35%
Sicklepod (Senna obtusifolia) (Year 2)	96%	-	-	-	-
Morningglory (Ipomoea spp.)	-	Complete Control	Complete Control	Complete Control	-
Prickly Sida (Sida spinosa)	<95%	-	-	-	100%

Table 2: Efficacy of **Pyrasulfotole** Co-formulation (**Pyrasulfotole** + Bromoxynil) and Tank Mixes in Winter Wheat

Weed Species	Pyrasulfotole + Bromoxynil Alone (253 g ai/ha)	Pyrasulfotole + Bromoxynil (207 g ai/ha) + MCPA	Pyrasulfotole + Bromoxynil (207 g ai/ha) + Dicamba	Pyrasulfotole + Bromoxynil (207 g ai/ha) + Metsulfuron- methyl
Flixweed (Descurainia sophia)	≥98%	≥98%	≥98%	≥98%
Blue Mustard (Chorispora tenella)	≥98%	≥98%	≥98%	≥98%
Bushy Wallflower (Erysimum repandum)	≥98%	≥98%	≥98%	≥98%
Field Pennycress (Thlaspi arvense)	≥98%	≥98%	≥98%	≥98%
Henbit (Lamium amplexicaule) (Fall App.)	≥98%	≥98%	≥98%	84-86%
Henbit (Lamium amplexicaule) (Spring App.)	≥67%	-	-	-
Wild Buckwheat (Polygonum convolvulus) (Spring App.)	Ineffective	Minimal Control	≥84%	≥84%

Table 3: Efficacy of Standalone **Pyrasulfotole** (Galaxy™) Tank-Mixed with Bromoxynil on Wild Radish (Raphanus raphanistrum)

Treatment	Application Rate (g ai/ha)	Weed Control (%)
Pyrasulfotole (Galaxy™) + Bromoxynil	50 + 250	Increased control over lower rates

Experimental Protocols

The data presented in this guide are derived from field trials conducted under standard agricultural research protocols. A general methodology is outlined below.

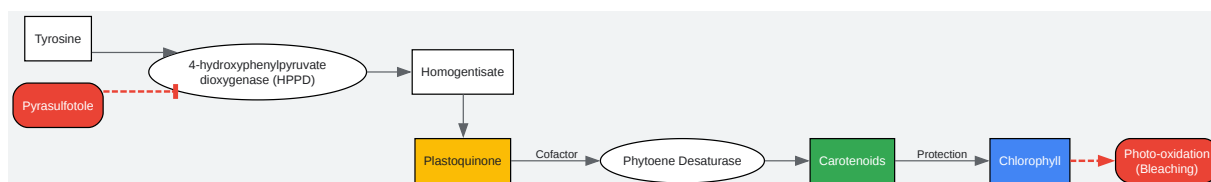
Experimental Design: Field trials were typically conducted using a Randomized Complete Block Design (RCBD) with a minimum of four replications for each treatment. Plot sizes were standardized to a minimum of 10 square meters to ensure representative sampling.

Treatments and Application: Herbicide treatments included a non-treated control, **pyrasulfotole** as a standalone product (where available), co-formulations of **pyrasulfotole** with other active ingredients (e.g., bromoxynil), and tank mixes of these formulations with other herbicides. Herbicides were applied post-emergence to actively growing weeds, typically at the 2-4 leaf stage. Applications were made using calibrated research plot sprayers equipped with nozzles designed for uniform coverage, with spray volumes generally ranging from 100-200 L/ha.

Data Collection and Analysis: Weed control efficacy was visually assessed at multiple time points after treatment (e.g., 7, 14, 28, and 56 days). The assessment was based on a percentage scale where 0% represents no control and 100% represents complete weed death, relative to the untreated control plots. In some studies, weed counts and/or the collection of above-ground weed biomass from designated quadrats within each plot were also performed. Crop phytotoxicity was visually assessed at similar intervals. At the conclusion of the growing season, crop yield was determined by harvesting the central area of each plot. All collected data were subjected to Analysis of Variance (ANOVA), with treatment means separated using statistical tests such as Fisher's Protected LSD or Tukey's HSD at a significance level of $p \leq 0.05$.

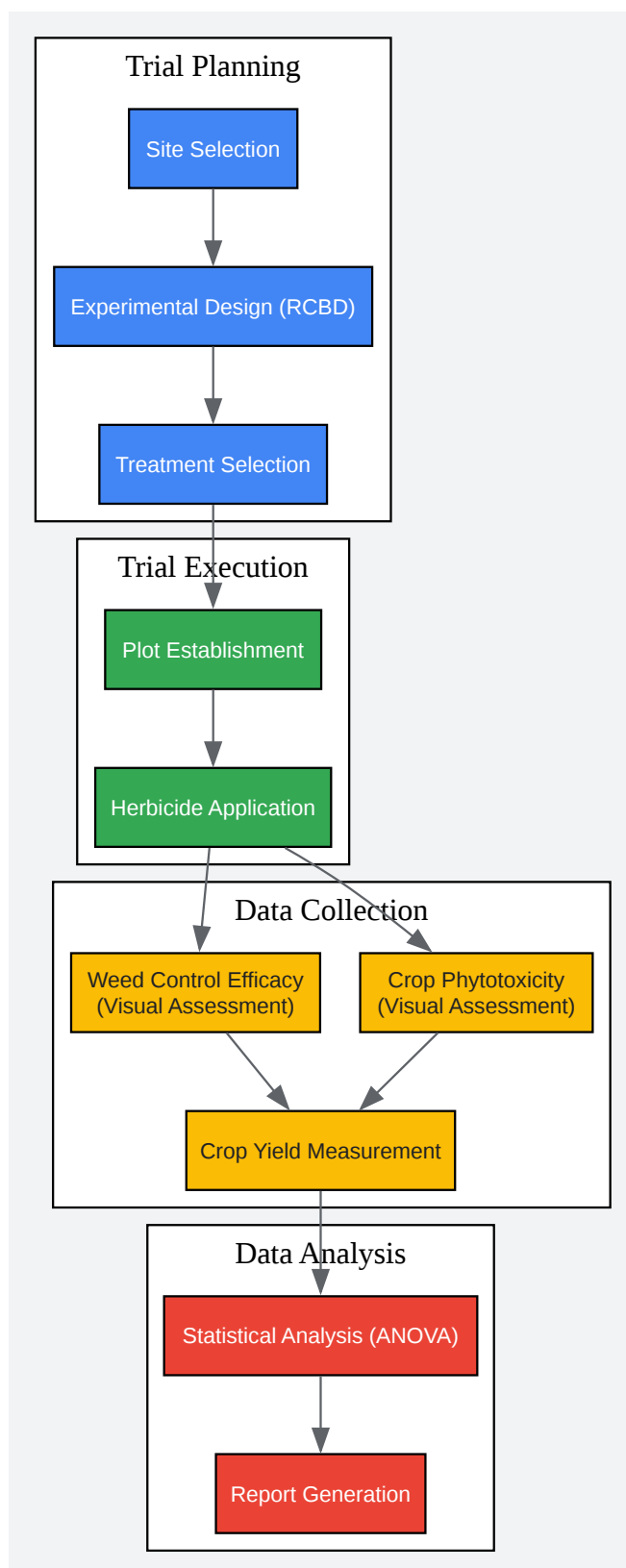
Mandatory Visualization

The following diagrams illustrate the biochemical pathway targeted by **pyrasulfotole** and a typical workflow for herbicide efficacy field trials.



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Pyrasulfotole's inhibition of the HPPD enzyme.



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A typical workflow for herbicide efficacy field trials.

Discussion

The available data strongly indicate that co-formulations of **pyrasulfotole**, particularly with bromoxynil, and subsequent tank-mixing with other herbicides, generally provide a broader spectrum and more consistent weed control than what would be expected from **pyrasulfotole** as a standalone product.

The synergistic interaction between HPPD inhibitors like **pyrasulfotole** and photosystem II (PSII) inhibitors like bromoxynil is a key factor in the enhanced efficacy of their co-formulation. This synergy allows for effective control of a wider range of broadleaf weeds. For instance, while the **pyrasulfotole** and bromoxynil co-formulation alone showed excellent control of Palmer amaranth, its efficacy on sicklepod was significantly improved with the addition of synthetic auxins like 2,4-D or dicamba. Similarly, in winter wheat, the co-formulation was highly effective against several key weeds but required a tank-mix partner to control wild buckwheat.

The emergence of standalone **pyrasulfotole** products like Galaxy™ offers flexibility in choosing tank-mix partners to address specific weed spectrums in a given field. This allows for a more targeted approach to weed management. However, the data from studies on Galaxy™ still emphasize the necessity of a tank-mix partner, such as bromoxynil or MCPA, to achieve optimal weed control.

In conclusion, while **pyrasulfotole** is an effective herbicide with a valuable mode of action for resistance management, its performance is significantly enhanced when co-formulated or tank-mixed with other herbicides. The choice between a pre-mixed co-formulation and a standalone product for tank-mixing will depend on the specific weed pressures, crop, and desired spectrum of control.

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